

The Elucidation of Desmethyl Formetanate: A Technical Guide

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Compound of Interest

Compound Name: *Desmethyl formetanate*

Cat. No.: *B15191703*

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Abstract

This technical guide provides a comprehensive overview of the methodologies and analytical strategies for the structure elucidation of **desmethyl formetanate**, a key metabolite of the insecticide and acaricide formetanate. This document outlines the metabolic pathway of formetanate, details the experimental protocols for structural analysis, and presents key quantitative data in a structured format. The logical workflow for the identification and characterization of this metabolite is illustrated, providing a foundational resource for researchers in drug metabolism, pesticide science, and analytical chemistry.

Introduction

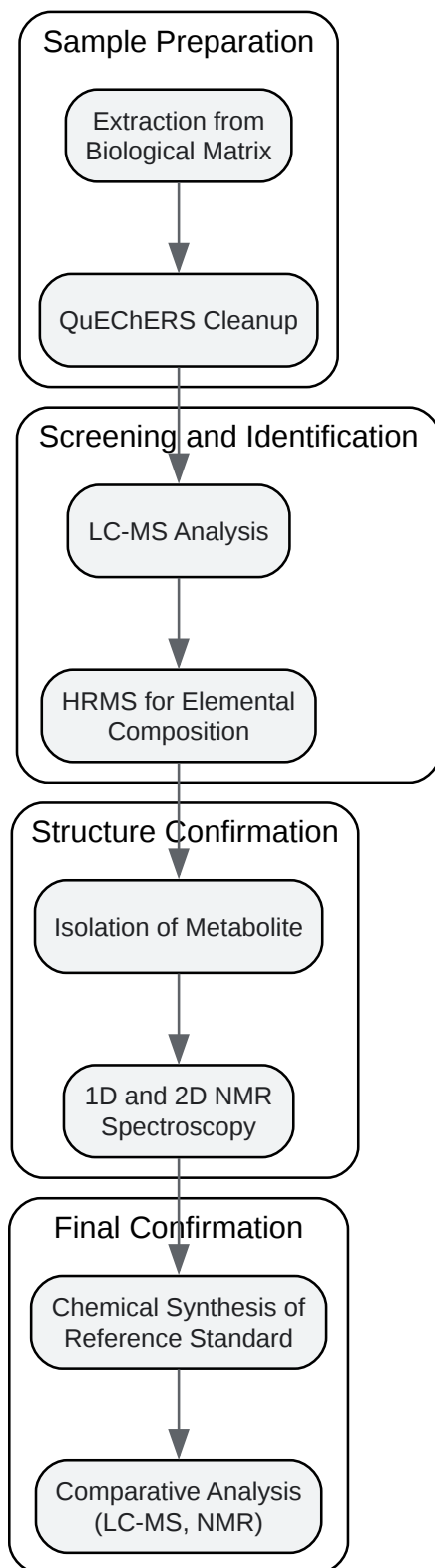
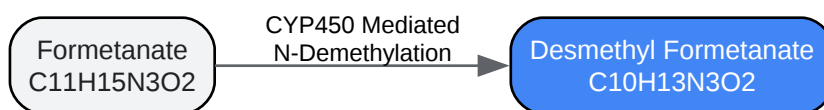
Formetanate, a carbamate pesticide, is widely used in agriculture to control mites and insects on a variety of crops.^[1] Understanding the metabolic fate of formetanate is crucial for assessing its toxicological profile and environmental impact. One of the primary metabolic transformations of formetanate is N-demethylation, leading to the formation of **desmethyl formetanate**. The precise structural identification of this metabolite is paramount for regulatory assessment and for understanding the complete toxicokinetic profile of the parent compound. This guide details the process of elucidating the structure of **desmethyl formetanate**, from its formation to its analytical characterization.

Metabolic Pathway of Formetanate

The metabolism of formetanate primarily occurs in the liver and involves enzymatic reactions.

[2] The key transformation leading to **desmethyl formetanate** is an N-demethylation reaction, a common metabolic pathway for compounds containing N,N-dimethylamino moieties. This reaction is typically catalyzed by cytochrome P450 (CYP450) enzymes. The formamidine group of formetanate is also susceptible to hydrolysis, catalyzed by enzymes such as formamidase, which can lead to further degradation products.[2]

Below is a diagram illustrating the metabolic conversion of formetanate to **desmethyl formetanate**.



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- 2. Formamidase involvement in the metabolism of chlorphenamidine and formetanate acaricides - PubMed [pubmed.ncbi.nlm.nih.gov]
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